

Personal protective equipment for handling 5-(Tetradecyloxy)-2-furoic acid

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Compound of Interest

Compound Name: 5-(Tetradecyloxy)-2-furoic acid

Cat. No.: B035774

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Essential Safety and Handling Guide for 5-(Tetradecyloxy)-2-furoic Acid

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for handling **5-(Tetradecyloxy)-2-furoic acid** (TOFA), a compound identified as harmful if swallowed, and an irritant to the skin, eyes, and respiratory system.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

When handling **5-(Tetradecyloxy)-2-furoic acid**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

| PPE Category | Item | Specification |
|------------------------|---------------------------|--|
| Eye Protection | Safety Glasses/Goggles | Must provide a complete seal around the eyes. |
| Hand Protection | Chemical-resistant Gloves | Impermeable and resistant to the substance. |
| Respiratory Protection | Dust Mask | A minimum of a type N95 (US) respirator is recommended. ^[3] |
| Body Protection | Laboratory Coat | To be worn at all times in the handling area. |

Hazard Identification and First Aid

The primary hazards associated with **5-(Tetradecyloxy)-2-furoic acid** are summarized below, along with prescribed first aid measures in case of exposure.

| Hazard | GHS Classification | First Aid Measures |
|------------------------|--|---|
| Acute Oral Toxicity | Category 4: Harmful if swallowed[1][2] | Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [2] |
| Skin Irritation | Category 2: Causes skin irritation[1][2] | Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If irritation persists, seek medical attention.[2] |
| Eye Irritation | Category 2A: Causes serious eye irritation[1][2] | Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] |
| Respiratory Irritation | Category 3: May cause respiratory irritation[1][2] | Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[2] |

Operational Plan for Handling and Storage

Handling:

- Ventilation: Always handle **5-(Tetradecyloxy)-2-furoic acid** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid Dust Formation: This compound is a solid, and care should be taken to avoid the generation of dust.[2]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the substance.[2]

- **Spill Management:** In the event of a spill, ensure the area is well-ventilated. Use an absorbent material, such as diatomite or universal binders, to contain the spill.^[2] Decontaminate the affected surfaces with alcohol and dispose of the cleaning materials as hazardous waste.^[2]

Storage:

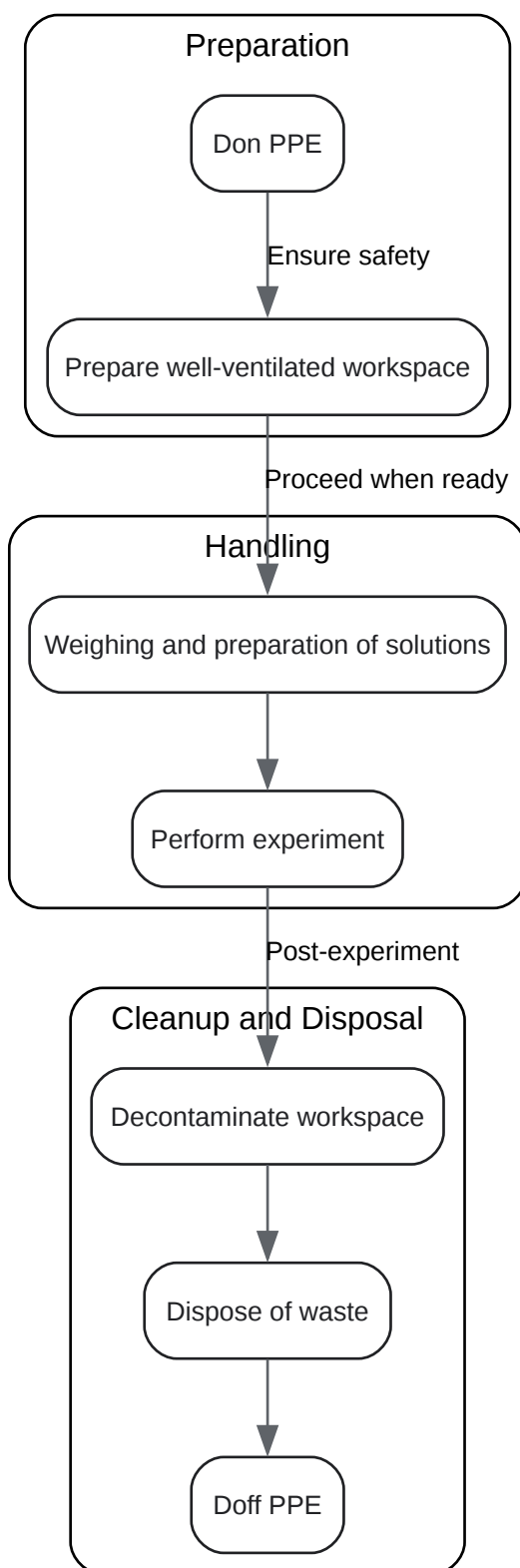
- Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is between 2-8°C.

Disposal Plan

All waste materials contaminated with **5-(Tetradecyloxy)-2-furoic acid**, including the chemical itself, empty containers, and cleaning materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the substance to enter drains or water systems.^[2]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **5-(Tetradecyloxy)-2-furoic acid** in a laboratory setting.



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